

3-Cyano-D-Phenylalanine PubChem information and synonyms

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Compound of Interest

Compound Name: 3-Cyano-D-Phenylalanine

Cat. No.: B556621

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An In-depth Technical Guide to 3-Cyano-D-Phenylalanine

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Cyano-D-phenylalanine is a non-natural amino acid derivative that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry, biochemistry, and drug development. Its unique chemical structure, characterized by the presence of a cyano group on the phenyl ring of D-phenylalanine, imparts distinct properties that make it a valuable tool for researchers. This guide provides a comprehensive overview of the available PubChem data, synonyms, and key applications of **3-Cyano-D-phenylalanine**, presented in a clear and accessible format for professionals in scientific research and pharmaceutical development.

Core Compound Information

3-Cyano-D-phenylalanine is registered in the PubChem database with the PubChem CID 10559569.^[1] This unique identifier serves as a centralized reference for its chemical and physical properties, as well as any associated biological and toxicological data.

Chemical and Physical Properties

The fundamental physicochemical properties of **3-Cyano-D-phenylalanine** are summarized in the table below. These characteristics are crucial for its application in experimental settings, influencing factors such as solubility, stability, and reactivity.

Property	Value	Source
PubChem CID	10559569	[1]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	190.2 g/mol	[1]
IUPAC Name	(2R)-2-amino-3-(3-cyanophenyl)propanoic acid	N/A
CAS Number	263396-43-6	[1]
Appearance	Beige crystalline powder / White to off-white solid	[1]
Storage Conditions	0-8°C	[1]
Purity	≥98% (HPLC)	[1]

Note: Some properties, such as the melting point for the pure D-enantiomer, are not consistently reported across public sources. The melting point of 228-233 °C has been noted for the DL-racemic mixture.

Synonyms and Alternative Names

The consistent identification of chemical compounds is critical in research and development. **3-Cyano-D-phenylalanine** is known by several synonyms, which are listed in the table below to facilitate comprehensive literature searches and material sourcing.

Synonym

D-Phe(3-CN)-OH

m-Cyano-D-phenylalanine

(R)-2-Amino-3-(3-cyanophenyl)propanoic acid

H-m-Cyano-D-Phe-OH

(2R)-2-amino-3-(3-cyanophenyl)propanoic acid

Applications in Research and Drug Development

3-Cyano-D-phenylalanine serves as a versatile building block in the synthesis of novel peptides and peptidomimetics. Its incorporation into peptide chains can introduce unique structural constraints and functionalities, which are advantageous for enhancing biological activity, stability, and receptor selectivity.

Key research applications include:

- **Neuroscience:** The compound is utilized in the study of neurotransmitter pathways and protein-protein interactions within the central nervous system.[1] Its structural similarity to natural amino acids allows it to act as a probe or a modulator of neurological targets.
- **Drug Design and Discovery:** As a component of peptide-based pharmaceuticals, **3-Cyano-D-phenylalanine** can contribute to the development of therapeutic agents with improved pharmacokinetic profiles. The cyano group can also serve as a handle for further chemical modifications.
- **Enzyme Inhibition Studies:** The unique electronic properties of the cyanophenyl group can be exploited to design potent and selective enzyme inhibitors.

Experimental Protocols and Methodologies

While the general applications of **3-Cyano-D-phenylalanine** in peptide synthesis are well-documented, specific, detailed experimental protocols for its synthesis, purification, and characterization are not readily available in the public domain. Researchers typically adapt standard peptide synthesis methodologies, such as solid-phase peptide synthesis (SPPS),

incorporating this unnatural amino acid as a protected derivative (e.g., Fmoc-D-Phe(3-CN)-OH or Boc-D-Phe(3-CN)-OH).

Characterization of peptides containing **3-Cyano-D-phenylalanine** generally involves a combination of analytical techniques, including:

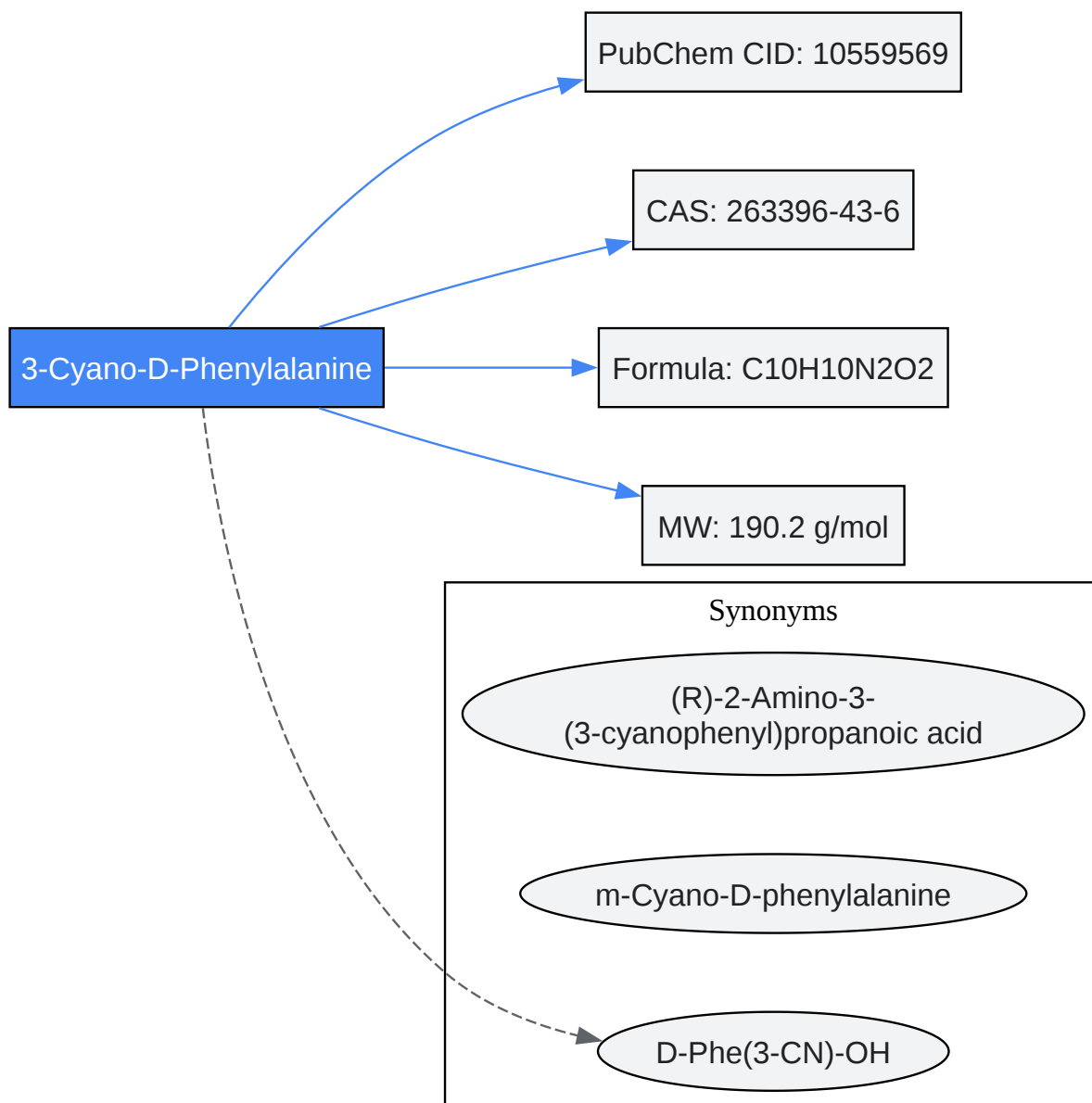
- High-Performance Liquid Chromatography (HPLC): To assess purity.
- Mass Spectrometry (MS): To confirm the molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the three-dimensional structure.

Signaling Pathways

The involvement of **3-Cyano-D-phenylalanine** in specific signaling pathways is an area of active investigation. Its application in neuroscience research suggests a potential interaction with pathways related to neurotransmission. However, detailed public information on its direct molecular targets and the specific signaling cascades it modulates is currently limited.

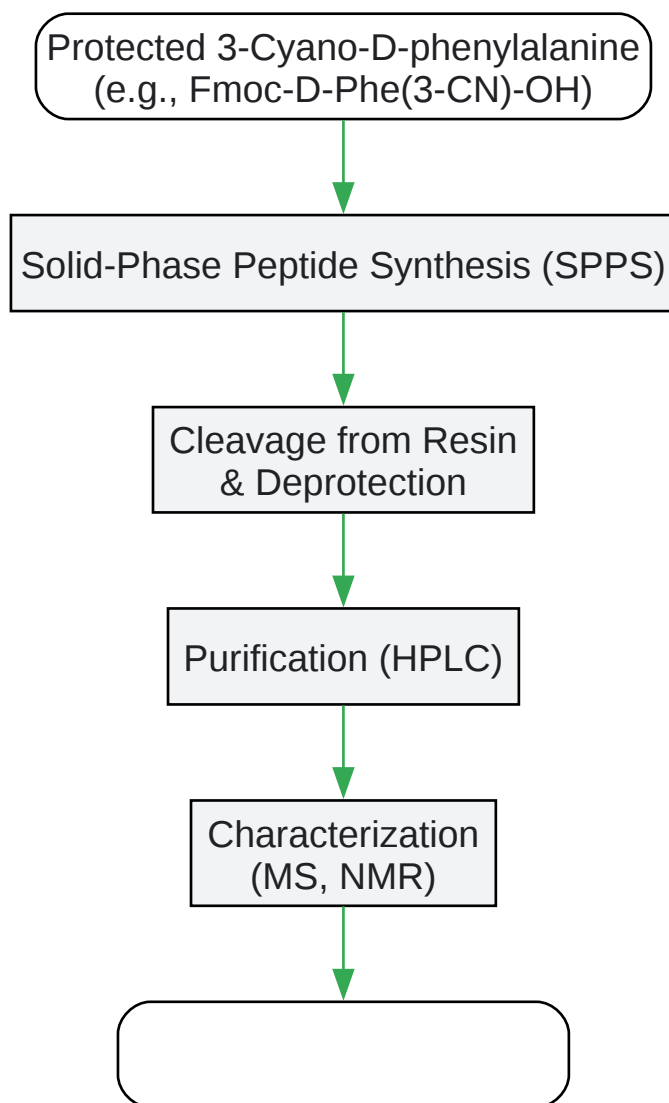
Visualizing Relationships and Workflows

To better illustrate the informational landscape and a typical experimental application of **3-Cyano-D-phenylalanine**, the following diagrams have been generated using the Graphviz DOT language.



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Caption: Relationship between **3-Cyano-D-phenylalanine** and its key identifiers and synonyms.



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Caption: Generalized workflow for the incorporation of **3-Cyano-D-phenylalanine** into peptides.

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References

- 1. chemimpex.com [chemimpex.com]
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